

GNE-317 stability in different solvent preparations

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Compound of Interest

Compound Name: GNE-317
Cat. No.: B15621455

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GNE-317 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, handling, and use of **GNE-317** in various solvent preparations.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GNE-317** for in vitro experiments?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **GNE-317** for in vitro use. **GNE-317** is highly soluble in fresh DMSO.^{[1][2][3][4][5]} It is practically insoluble in water and ethanol.^{[1][4]}

Q2: How should I prepare **GNE-317** for in vivo animal studies?

A2: For oral administration, a homogeneous suspension can be prepared using carboxymethylcellulose sodium (CMC-Na).^[1] For injections, various formulations have been used, including a combination of 5% DMSO, 40% PEG300, 5% Tween80, and 50% ddH₂O, or a mixture of 5% DMSO and 95% Corn oil.^[1] The choice of vehicle will depend on the specific experimental requirements.

Q3: What are the storage conditions and long-term stability of **GNE-317**?

A3:

- Solid Powder: Stable for at least 4 years when stored at -20°C.[3] It can be shipped at room temperature without cooling measures.[1]
- DMSO Stock Solutions: For long-term storage, it is recommended to aliquot stock solutions and store them at -80°C for up to 1-2 years.[4][6] For shorter periods, storage at -20°C for up to 1 month is acceptable.[4][6] Avoid repeated freeze-thaw cycles.[4]

Q4: Is **GNE-317** susceptible to degradation?

A4: While specific degradation pathways are not detailed in the available literature, it is noted that moisture-absorbing DMSO can reduce the solubility of **GNE-317**. [4] Therefore, it is crucial to use fresh, anhydrous DMSO for preparing stock solutions to ensure maximum solubility and stability.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in DMSO stock solution upon storage.	The concentration of GNE-317 is too high, or the solution has been stored for an extended period at an inappropriate temperature.	Gently warm the solution and sonicate to redissolve the compound. ^[5] If precipitation persists, consider preparing a fresh, lower-concentration stock solution. Ensure storage at -80°C for long-term stability.
Inconsistent results in cell-based assays.	The GNE-317 stock solution may have degraded due to improper storage or multiple freeze-thaw cycles.	Prepare fresh stock solutions from the solid compound. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. ^[4]
Low solubility observed when preparing solutions.	The DMSO used may have absorbed moisture, reducing its solvating capacity.	Use fresh, high-purity, anhydrous DMSO to prepare your solutions. ^[4]
Difficulty in preparing a homogeneous suspension for oral dosing.	Inadequate mixing of GNE-317 in the vehicle.	Ensure thorough mixing of the GNE-317 powder with the CMC-Na solution to achieve a uniform and homogeneous suspension before administration. ^[1]

Data Summary Tables

Table 1: Solubility of **GNE-317** in Different Solvents

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Remarks
DMSO	12.5 - 47 mg/mL	30.16 - 113.39 mM	Highly soluble.[1][5] Sonication is recommended.[5] Moisture-absorbing DMSO can reduce solubility.[4]
Water	Insoluble	-	[1][4]
Ethanol	Insoluble	-	[1][4]

Table 2: Recommended Storage Conditions and Stability

Form	Storage Temperature	Stability
Solid (Powder)	-20°C	≥ 4 years[3]
Solution in DMSO	-80°C	1-2 years[4][6]
Solution in DMSO	-20°C	1 month[4][6]

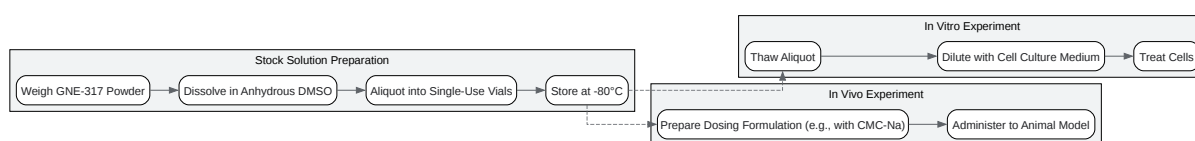
Experimental Protocols & Visualizations

Protocol: Preparation of a 10 mM GNE-317 Stock Solution in DMSO

- Materials:
 - GNE-317 powder (Molecular Weight: 414.48 g/mol)
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipette and sterile tips

- Procedure:
 1. Equilibrate the **GNE-317** vial to room temperature before opening to prevent moisture condensation.
 2. Weigh out the desired amount of **GNE-317** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.145 mg of **GNE-317**.
 3. Add the appropriate volume of fresh, anhydrous DMSO to the **GNE-317** powder.
 4. Vortex and/or sonicate the solution until the **GNE-317** is completely dissolved.
 5. Aliquot the stock solution into single-use, sterile tubes to avoid repeated freeze-thaw cycles.
 6. Store the aliquots at -80°C for long-term storage.

Diagram: GNE-317 Experimental Workflow

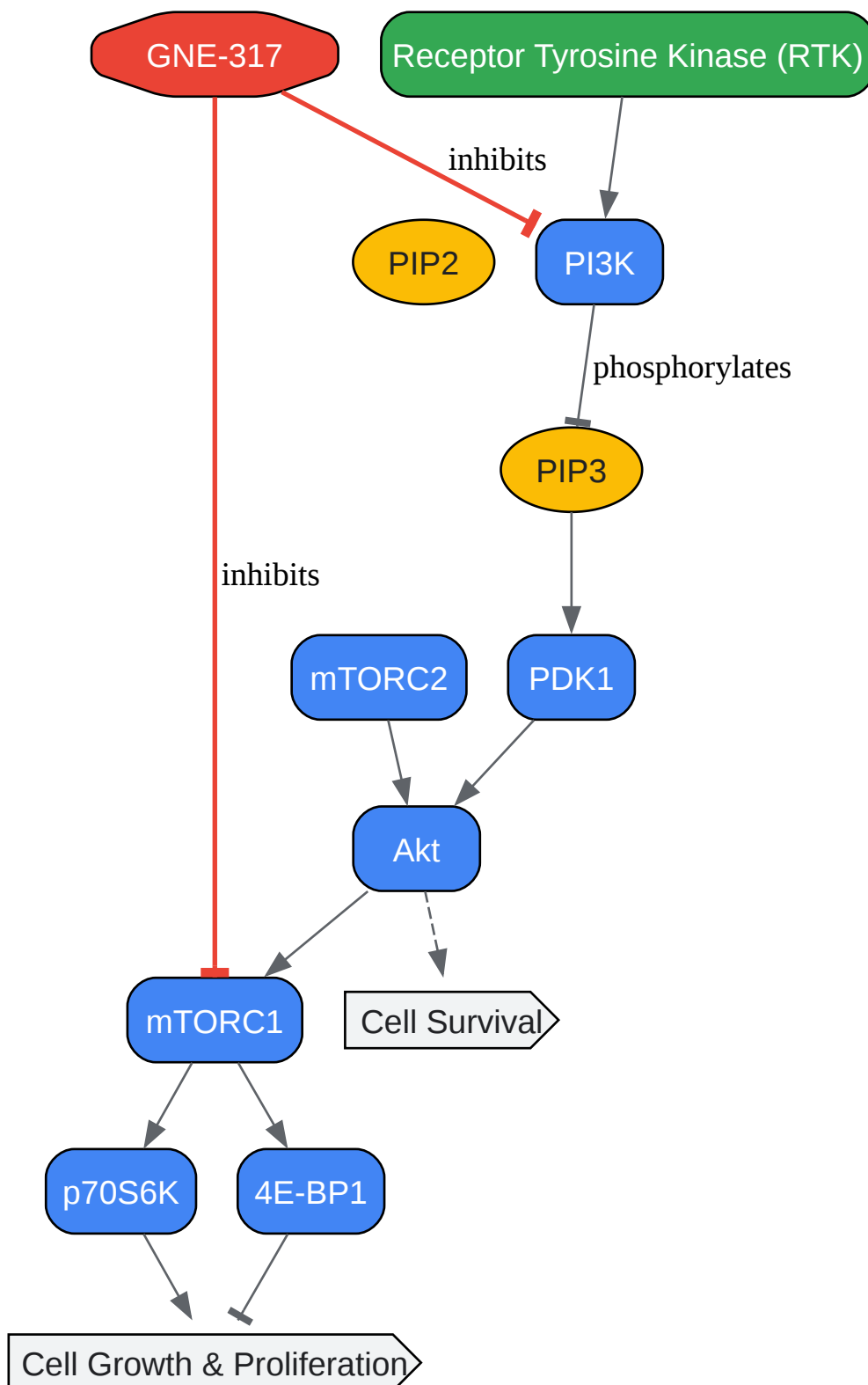


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Caption: General experimental workflow for preparing and using **GNE-317**.

Diagram: GNE-317 and the PI3K/mTOR Signaling Pathway

GNE-317 is a potent, brain-penetrant inhibitor of the PI3K/mTOR pathway.[1][2][7] This pathway is crucial in regulating cell growth, proliferation, and survival.[2]



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Caption: Simplified PI3K/Akt/mTOR signaling pathway and the inhibitory action of **GNE-317**.

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